

p-tolylmagnesium chloride molecular weight and formula

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Compound of Interest

Compound Name: *p-tolylmagnesium chloride*

Cat. No.: *B1589144*

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Technical Data Summary: p-Tolylmagnesium Chloride

This document provides core technical specifications for **p-Tolylmagnesium Chloride**, a Grignard reagent frequently utilized in organic synthesis. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Chemical Identity and Properties

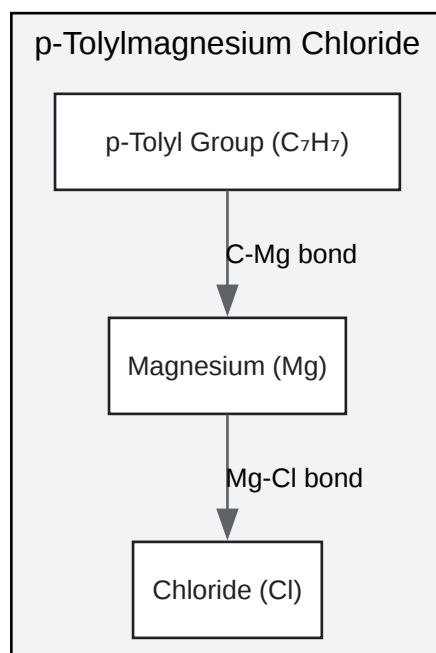
p-Tolylmagnesium chloride is an organomagnesium compound. It is a strong nucleophile and a strong base, making it a versatile reagent for forming carbon-carbon bonds.

Table 1: Physicochemical Properties of **p-Tolylmagnesium Chloride**

Identifier	Value	Citations
Molecular Formula	C ₇ H ₇ ClMg	[1][2][3][4][5]
Molecular Weight	150.89 g/mol	[1][4][6][7]
CAS Number	696-61-7	[1][5][6][8]
IUPAC Name	magnesium;methylbenzene;chloride	[1][3]
Synonyms	4-Tolylmagnesium chloride, (4-Methylphenyl)magnesium chloride, Chloro(4-methylphenyl)magnesium	[1][8]

Logical Relationship of Components

The following diagram illustrates the constituent parts of the **p-tolylmagnesium chloride** molecule.



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Caption: Molecular components of **p-tolylmagnesium chloride**.

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